

Morachalcone A linearity range 154-3096 ng/mL

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Compound Focus: Morachalcone A

CAS No.: 76472-88-3

Cat. No.: S633073

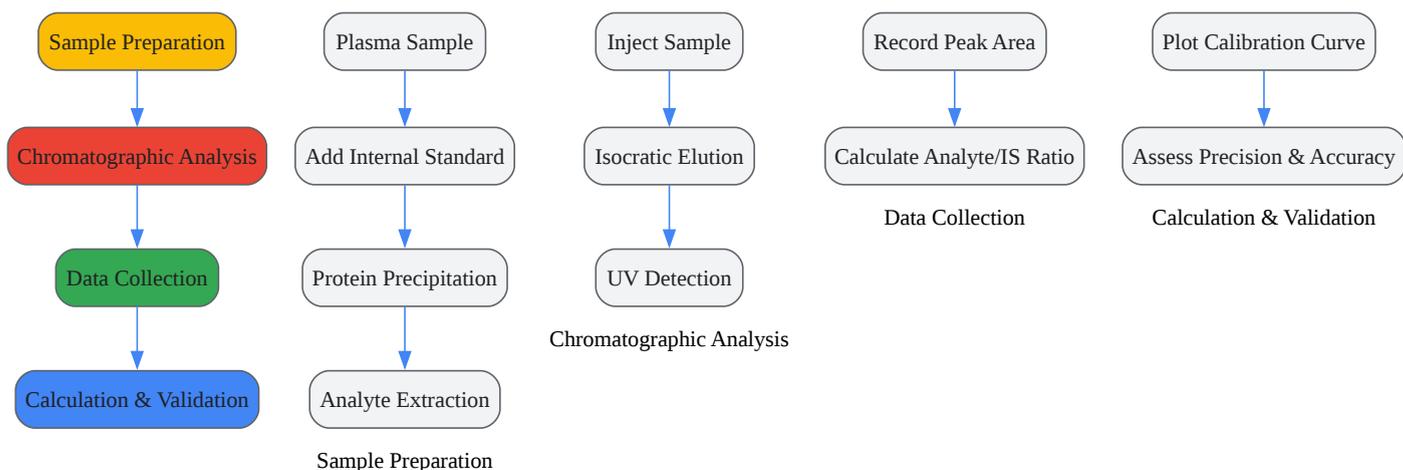
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Morachalcone A Linearity Data & Protocol

The core quantitative data for **Morachalcone A**, extracted from a bioanalytical method validation study, is summarized in the table below.

Parameter	Value / Description
Analytical Technique	High Performance Liquid Chromatography (HPLC) [1]
Detector Wavelength	368 nm [1]
Mobile Phase	Acetonitrile:Water (50:50 v/v) [1]
Linearity Range	154.839 - 3096.774 ng/mL [1]
Lower Limit of Quantification (LLOQ)	154.839 ng/mL [1]
Limit of Detection (LOD)	89.384 ng/mL [1]
Precision (Intra & Inter-day)	≤15% [1]

The general workflow for establishing this linearity in a bioanalytical method involves several key stages, from sample preparation to data analysis.



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Key Experimental Protocols

For a comprehensive comparison guide, the following methodological details are crucial:

- **Sample Matrix Preparation:** The method was developed and validated using **rabbit plasma**. The plasma proteins were precipitated using **methanol**, with **4-hydroxychalcone** used as an internal standard to correct for procedural losses and variability [1].
- **Chromatographic Conditions:** Separation was achieved using a **reverse-phase C18 column** (250 x 4.6 mm, 5 µm particle size) under **isocratic elution** (constant mobile phase composition) at a flow rate of **1.0 mL/min** [1].
- **Method Validation:** The method's reliability was confirmed by assessing its **precision** (both within a day and between days), which was within acceptable limits ($\leq 15\%$), and its **recovery**, which fell between 80-120%, indicating efficient extraction of the analyte from the plasma [1].

Filling the Information Gaps for Your Guide

A complete comparison guide requires data on other analytical methods. Since this was not available in the search results, you may need to:

- **Consult Broader Literature:** Conduct a systematic search for studies quantifying **Morachalcone A** or similar chalcones using techniques like **LC-MS/MS (Liquid Chromatography with Tandem Mass Spectrometry)** or **UPLC (Ultra-Performance Liquid Chromatography)**. These methods often offer higher sensitivity and a wider linear range.
- **Perform a Comparative Experiment:** If resources allow, you could develop and validate methods using these alternative techniques to generate direct, side-by-side comparison data on linearity, sensitivity, and precision.
- **Contextualize with General Knowledge:** You can enrich your guide by discussing the general principles of the assays mentioned in the search results. For instance, you could explain that **chromogenic assays** [2] [3] [4] and **ELISA methods** [5] [6] [7] are widely used for protein and biomarker quantification, operating on different principles (enzyme activity and antibody-antigen binding, respectively) than the chromatographic method used for **Morachalcone A**.

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